

Ethyl 5-methyloxazole-2-carboxylate

fundamental chemical properties

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Compound of Interest

Compound Name: Ethyl 5-methyloxazole-2-carboxylate

Cat. No.: B1343871

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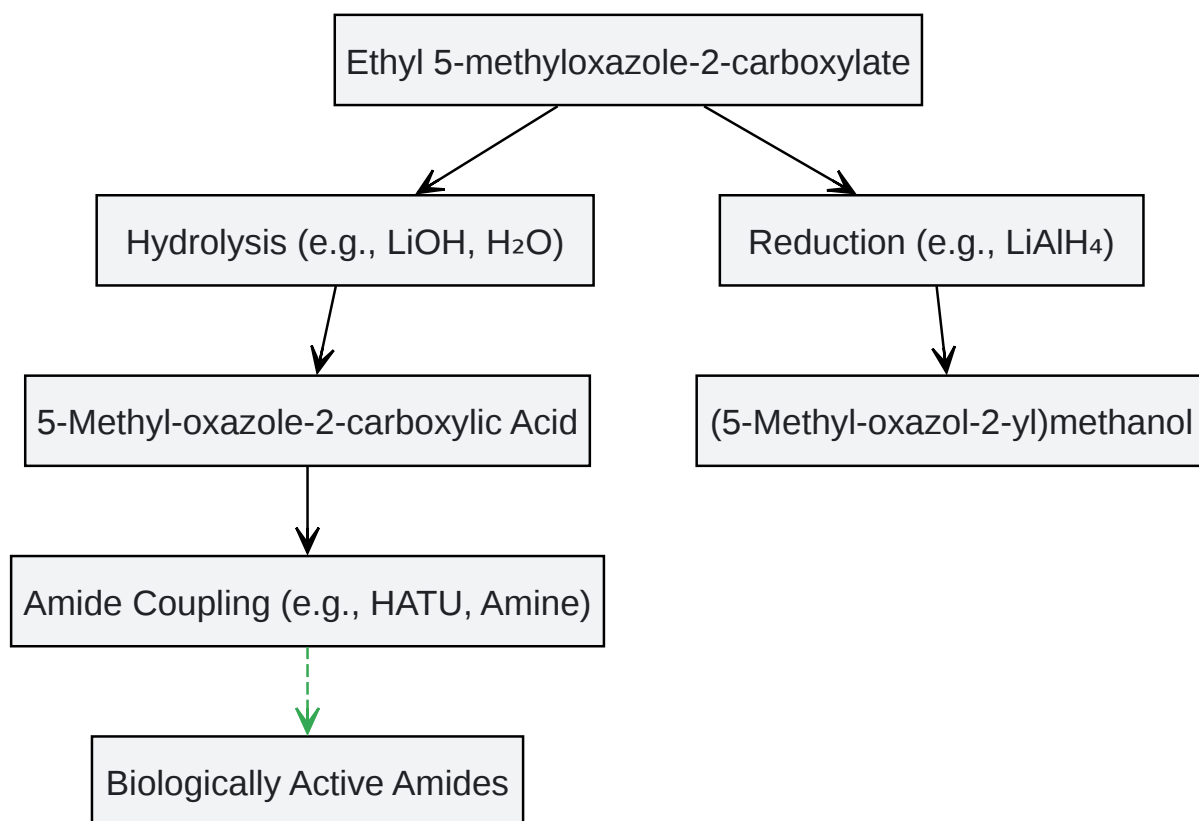
An In-Depth Technical Guide to Ethyl 5-methyloxazole-2-carboxylate

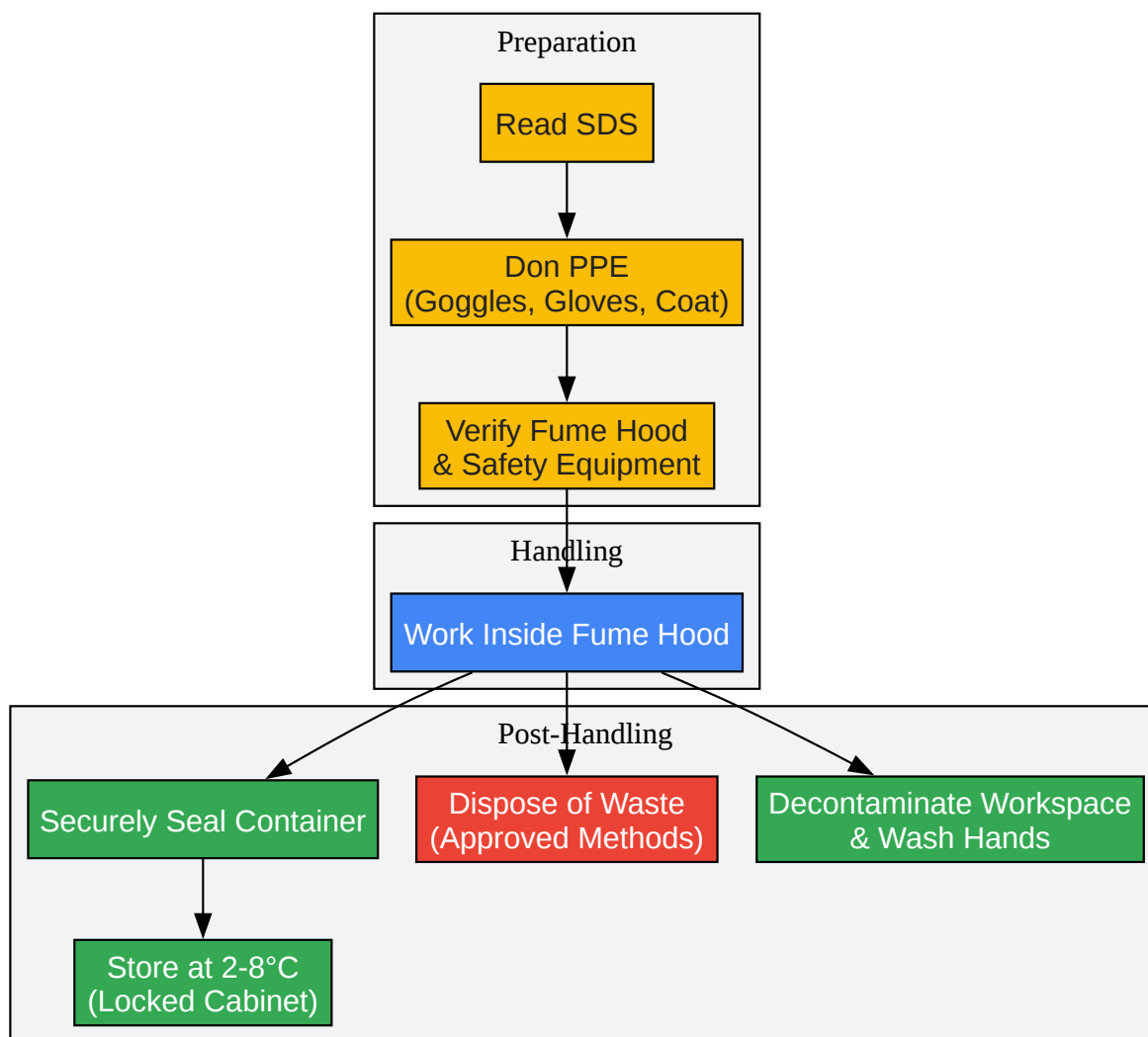
Abstract

This guide provides a comprehensive technical overview of **Ethyl 5-methyloxazole-2-carboxylate** (CAS No. 33123-68-1), a heterocyclic compound of significant interest to the pharmaceutical and chemical synthesis industries. The oxazole ring system is a "privileged structure" in medicinal chemistry, frequently appearing in compounds with a wide spectrum of pharmacological activities.^[1] This document delineates the core chemical identity, physicochemical properties, safety protocols, and synthetic utility of this valuable chemical building block. The insights herein are curated for researchers, chemists, and drug development professionals who require a deep, application-oriented understanding of this molecule.

Core Chemical Identity

The foundational step in utilizing any chemical intermediate is a precise understanding of its structure and identity. **Ethyl 5-methyloxazole-2-carboxylate** is a disubstituted oxazole, featuring a methyl group at the 5-position and an ethyl carboxylate group at the 2-position. This specific arrangement of functional groups dictates its reactivity and potential applications.





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References

- 1. Ethyl 5-Methyloxazole-2-carboxylate|CAS 33123-68-1 [benchchem.com]
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